

Ro 43-5054: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Ro 43-5054*

CAS No.: *138107-58-1*

Cat. No.: *B1680686*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and biological activity of **Ro 43-5054**, a potent and selective antagonist of the platelet glycoprotein IIb/IIIa receptor.

Chemical Structure and Properties

Ro 43-5054, with the IUPAC name N-[N-[N-(p-amidinobenzoyl)- β -alanyl]-L- α -aspartyl]-3-phenyl-L-alanine, is a peptidomimetic inhibitor. Its chemical structure and key properties are summarized below.

Chemical Structure:

Table 1: Chemical and Physical Properties of **Ro 43-5054**

Property	Value	Source
Molecular Formula	C24H27N5O7	--INVALID-LINK--
Molecular Weight	497.5 g/mol	--INVALID-LINK--
CAS Number	138107-58-1	--INVALID-LINK--
Melting Point	Not available	-
Boiling Point	Not available	-
Solubility	Not available	-

Biological Activity and Mechanism of Action

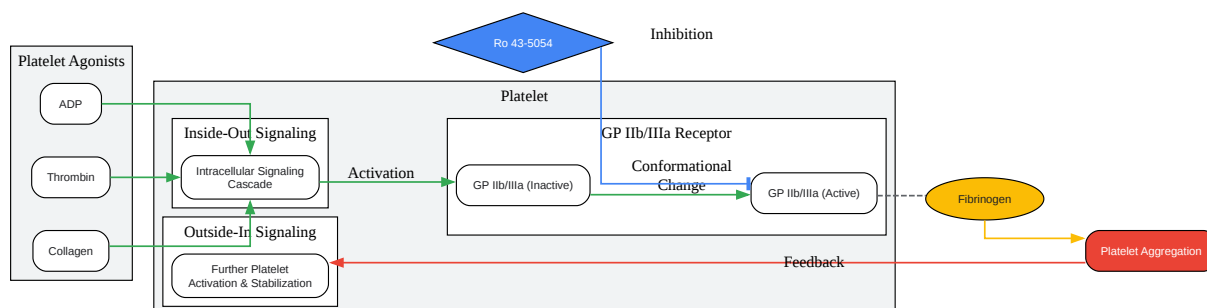
Ro 43-5054 is a highly potent inhibitor of platelet aggregation. It selectively targets the glycoprotein IIb/IIIa (GP IIb/IIIa) receptor on the surface of platelets, preventing the binding of fibrinogen and thereby blocking the final common pathway of platelet aggregation.

Table 2: Biological Activity of **Ro 43-5054**

Parameter	Value	Conditions	Source
IC50 (Platelet Aggregation Inhibition)	0.06 μ M	Human platelet-rich plasma (PRP), ADP-induced	--INVALID-LINK--

Glycoprotein IIb/IIIa Signaling Pathway

The GP IIb/IIIa signaling pathway is a critical component of hemostasis and thrombosis. Upon platelet activation by agonists such as ADP, thrombin, or collagen, an "inside-out" signaling cascade leads to a conformational change in the GP IIb/IIIa receptor, increasing its affinity for fibrinogen. The binding of fibrinogen to activated GP IIb/IIIa receptors on adjacent platelets leads to platelet aggregation. This binding also triggers "outside-in" signaling, which further promotes platelet activation and thrombus stabilization. **Ro 43-5054** acts by competitively inhibiting the binding of fibrinogen to the activated GP IIb/IIIa receptor.



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Caption: Glycoprotein IIb/IIIa Signaling Pathway and Inhibition by **Ro 43-5054**.

Experimental Protocols

The following are generalized protocols for assessing the activity of GP IIb/IIIa inhibitors like **Ro 43-5054**.

Platelet Aggregation Inhibition Assay (IC₅₀ Determination)

This protocol describes a method for determining the half-maximal inhibitory concentration (IC₅₀) of **Ro 43-5054** on platelet aggregation in human platelet-rich plasma (PRP).

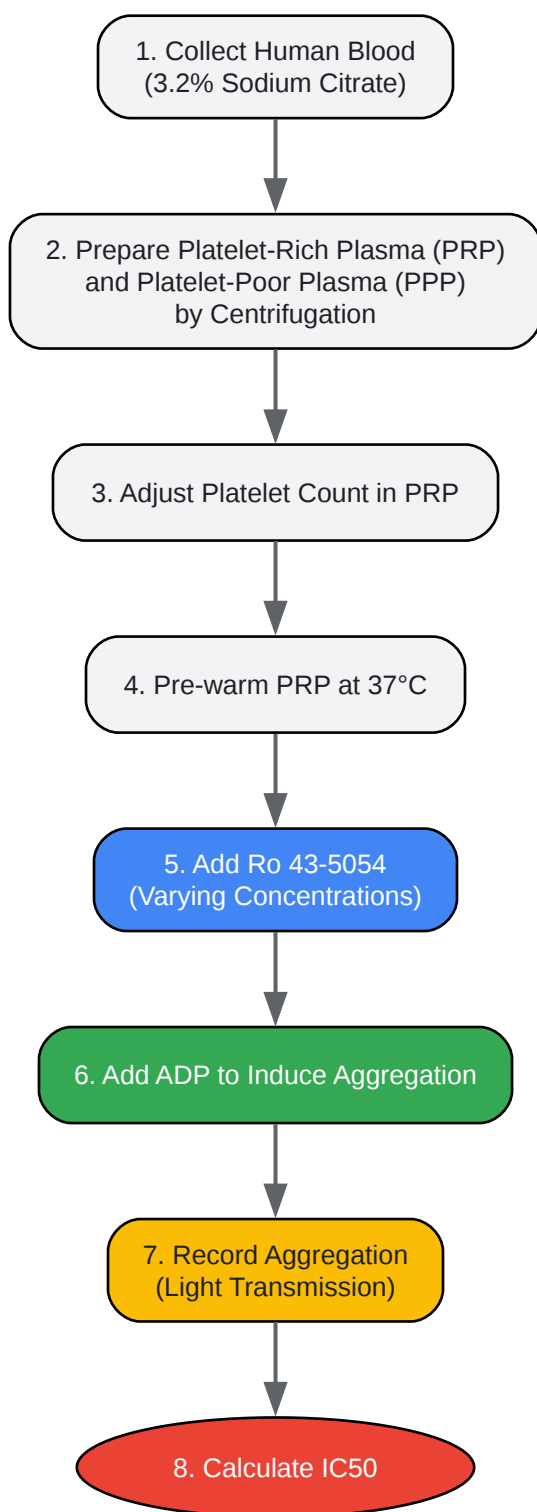
Materials:

- Human whole blood collected in 3.2% sodium citrate.
- Agonist: Adenosine diphosphate (ADP).

- **Ro 43-5054** stock solution.
- Platelet aggregometer.
- Pipettes and consumables.

Procedure:

- **PRP Preparation:** Centrifuge whole blood at a low speed (e.g., 200 x g) for 15 minutes at room temperature to obtain platelet-rich plasma (PRP). Centrifuge the remaining blood at a higher speed (e.g., 1500 x g) for 15 minutes to obtain platelet-poor plasma (PPP), which is used as a reference (100% aggregation).
- **Platelet Count Adjustment:** Adjust the platelet count in the PRP to a standardized concentration (e.g., 2.5×10^8 platelets/mL) using PPP.
- **Incubation:** Pre-warm the PRP samples to 37°C for 10 minutes in the aggregometer cuvettes with a stir bar.
- **Inhibitor Addition:** Add varying concentrations of **Ro 43-5054** to the PRP samples and incubate for a specified time (e.g., 5 minutes) at 37°C.
- **Aggregation Induction:** Initiate platelet aggregation by adding a fixed concentration of ADP (e.g., 10 μ M).
- **Data Recording:** Record the change in light transmission for 5-10 minutes. The maximum aggregation is recorded.
- **IC50 Calculation:** Plot the percentage of platelet aggregation inhibition against the logarithm of the **Ro 43-5054** concentration. The IC50 value is the concentration of the inhibitor that causes 50% inhibition of the maximal aggregation response.



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Caption: Experimental Workflow for Platelet Aggregation Inhibition Assay.

Fibrinogen Binding Assay

This protocol outlines a method to assess the ability of **Ro 43-5054** to inhibit the binding of fibrinogen to platelets.

Materials:

- Washed human platelets.
- Fluorescently labeled (e.g., FITC) or radiolabeled (e.g., ^{125}I) human fibrinogen.
- Platelet agonist (e.g., ADP or thrombin).
- **Ro 43-5054** stock solution.
- Flow cytometer or gamma counter.
- Buffers and reagents.

Procedure:

- Platelet Preparation: Prepare washed platelets from human blood to remove plasma proteins.
- Incubation with Inhibitor: Incubate the washed platelets with varying concentrations of **Ro 43-5054** at room temperature for a specified time.
- Platelet Activation: Activate the platelets with an agonist (e.g., ADP) in the presence of Ca^{2+} .
- Fibrinogen Addition: Add labeled fibrinogen to the platelet suspension and incubate to allow binding.
- Separation of Platelets: Separate the platelets from the unbound fibrinogen by centrifugation through a dense medium (e.g., silicone oil) or by gel filtration.
- Quantification:
 - For fluorescently labeled fibrinogen, analyze the platelets by flow cytometry to measure the mean fluorescence intensity.

- For radiolabeled fibrinogen, measure the radioactivity of the platelet pellet using a gamma counter.
- Data Analysis: Determine the concentration of **Ro 43-5054** that inhibits 50% of the specific fibrinogen binding.

This guide provides a foundational understanding of **Ro 43-5054** for research and development purposes. Further investigation into its pharmacokinetic and pharmacodynamic properties is recommended for a comprehensive evaluation.

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